

HPLC Purity Standards for N-Methylmethioninamide: A Technical Comparison Guide

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Compound of Interest

Compound Name: 2-(methylamino)-4-(methylsulfanyl)butanamide
CAS No.: 1218141-31-1
Cat. No.: B6236010

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Executive Summary & Chemical Context[1][2][3][4]

N-Methylmethioninamide (N-Me-Met-NH₂ or H-N(Me)-Met-NH₂) is a critical intermediate in the synthesis of N-methylated peptides (used to improve metabolic stability) and a structural motif in specific protease inhibitors (e.g., farnesyl transferase inhibitors). Unlike common pharmacopeial standards (e.g., Caffeine, Acetaminophen), this compound is often a custom synthesis product or a research-grade material.

Validating its purity requires navigating two primary chemical challenges:

- **Thioether Oxidation:** The methionine side chain is highly susceptible to oxidation, forming sulfoxides (+16 Da) and sulfones (+32 Da).
- **Polarity & Retention:** The N-methylation and terminal amide create a polar, basic zwitterion that retains poorly on standard C18 columns without ion-pairing or mixed-mode stationary phases.

This guide compares available standard grades and defines the "Gold Standard" protocol for validating this analyte when commercial Certified Reference Materials (CRMs) are unavailable.

Comparative Analysis: Purity Standard Grades

Because N-Methylmethioninamide is a niche analyte, you will rarely find ISO 17034 CRMs. You must often choose between custom synthesis grades.

Feature	Grade A: Primary Reference Standard (Custom/In-House)	Grade B: Commercial Research Grade (Catalog Reagent)	Grade C: Crude Synthesis Material (Reaction Intermediate)
Purity Target	> 98.0% (Area Normalization & qNMR)	> 95.0% (HPLC Area %)	Variable (often ~80-90%)
Traceability	Fully characterized (H-NMR, C-NMR, MS, IR, ROI).	Batch COA only. Often lacks water content data.	None.
Major Impurities	Quantified Met-Sulfoxide, Met-Sulfone, & Free Methionine.	Unknown oxidation state; likely contains residual salts.	Reagents (HATU/HBTU), solvents, truncated peptides.
Stability	Stored under Argon/N ₂ at -20°C; Desiccated.	Often shipped at ambient temp; hygroscopic degradation risks.	Unstable; rapid oxidation.
Use Case	GMP Release Testing, PK Studies, Calibration Curves.	Method Development, Retention Time Markers.	Qualitative ID only.

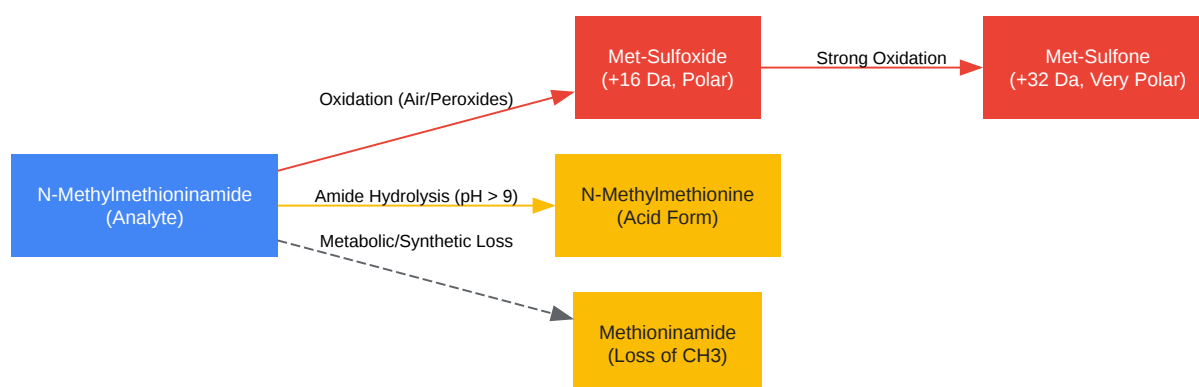
The "Self-Validating" Standard Protocol

If you cannot purchase a Grade A standard, you must validate Grade B material yourself:

- qNMR (Quantitative NMR): Use an internal standard (e.g., Maleic Acid) to determine absolute purity, independent of UV extinction coefficients.
- KF Titration: Determine water content (often 2–5% for TFA salts) to correct the weigh-in mass.

Degradation & Impurity Pathway (Graphviz Visualization)

Understanding the impurities is prerequisite to selecting the right column. The diagram below illustrates the oxidation and hydrolysis pathways you must resolve.



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Caption: Oxidation to sulfoxide is the primary degradation pathway. Sulfoxides elute earlier than the parent peak in RP-HPLC.

Recommended Experimental Methodology

Standard C18 columns often fail to retain N-methylmethioninamide due to "blow-through" near the void volume (

). The following protocols ensure retention and separation from polar impurities.

Method A: Ion-Pairing RP-HPLC (Robust & Cost-Effective)

Best for QC environments using standard equipment.

- Column: C18 End-capped (e.g., Zorbax Eclipse Plus C18), 4.6 × 150 mm, 3.5 µm.
- Mobile Phase A: Water + 0.1% Trifluoroacetic Acid (TFA) (Ion-pairing agent).
- Mobile Phase B: Acetonitrile + 0.1% TFA.
- Gradient:
 - 0–2 min: 0% B (Isocratic hold to retain polar amine).
 - 2–15 min: 0% → 30% B.
 - 15–20 min: Wash at 90% B.
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 214 nm (Amide bond) & 254 nm (if aromatic impurities present).
- Temperature: 30°C.

Why this works: The TFA forms a hydrophobic ion-pair with the N-methyl amine, increasing retention on the C18 chain and allowing the sulfoxide impurity (more polar) to elute before the main peak.

Method B: Mixed-Mode Chromatography (Superior Selectivity)

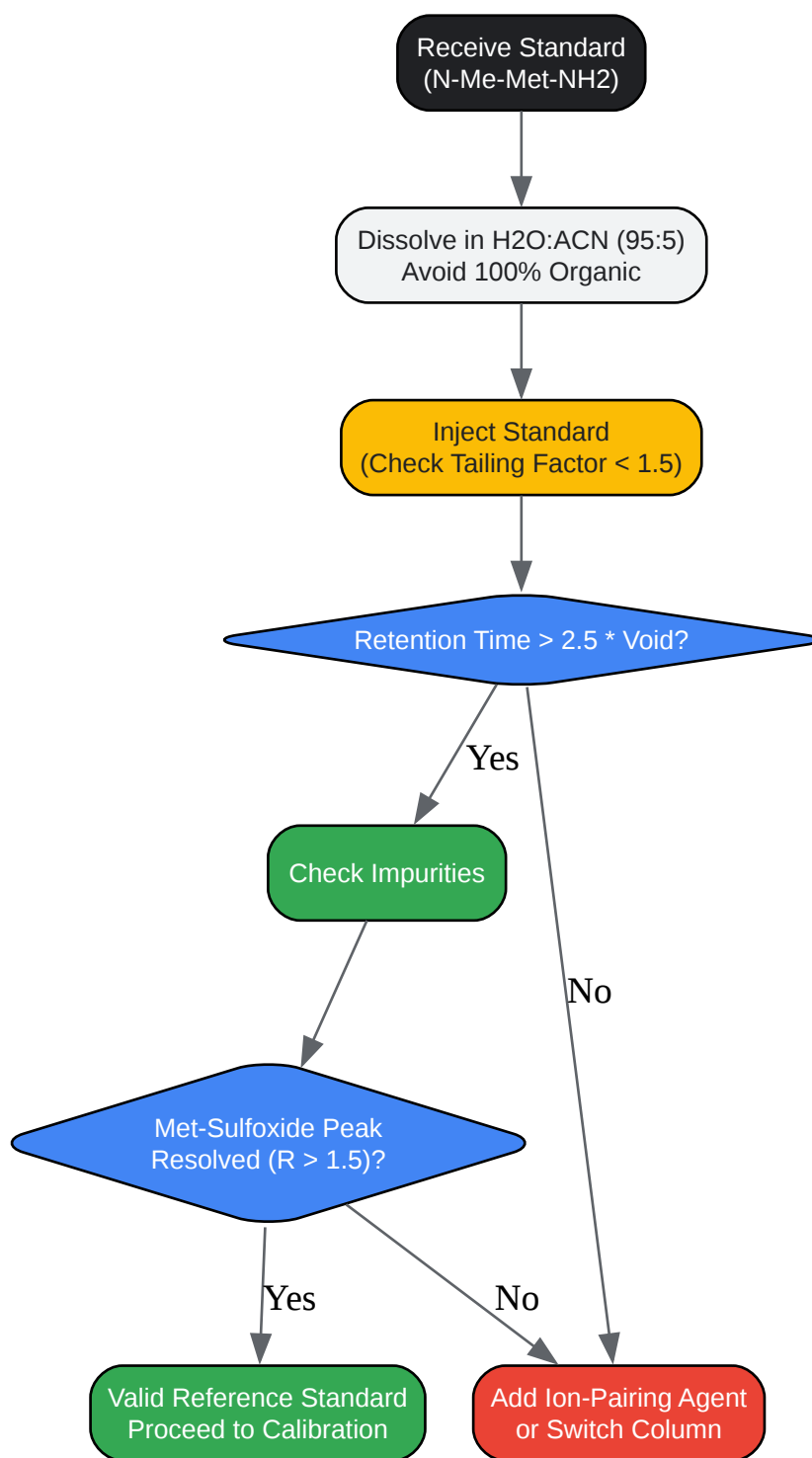
Best for complex matrices or when MS compatibility is required (avoiding TFA).

- Column: SIELC Primesep 100 or Amaze SC (Mixed-Mode: C18 + Cation Exchange).
- Mobile Phase:

- Buffer: 20 mM Ammonium Formate (pH 3.0).
- Organic: Acetonitrile.[\[1\]](#)[\[2\]](#)
- Mechanism: Retains the analyte via cation exchange (interaction with amine) AND hydrophobicity (methionine side chain). This provides orthogonal selectivity to separate the sulfoxide.

Validation Workflow (Self-Validating System)

To ensure your standard is reliable, follow this step-by-step logic flow.



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Caption: Logical decision tree for validating the suitability of the HPLC method and the standard material.

Critical Technical Notes

- Hygroscopicity Warning: N-methylated amino acid amides are often supplied as HCl or TFA salts. These are extremely hygroscopic.
 - Action: Equilibrate the vial to room temperature before opening. Weigh rapidly. Use KF titration data to calculate the "Anhydrous, Free Base" content for stoichiometric calculations.
- In-Situ Stability: Methionine derivatives oxidize in solution within 24 hours at room temperature.
 - Action: Keep autosampler at 4°C. Prepare fresh standards daily.
- Detection Limits: Without an aromatic ring (like Tyrosine/Tryptophan), UV detection at 214 nm is non-specific and has moderate sensitivity.
 - Alternative: For trace impurity analysis (<0.1%), use LC-MS/MS (MRM mode) or CAD (Charged Aerosol Detection).

References

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